

Application Notes: Synthesis of Pyrrolo[1,2-c]pyrimidines using TosMIC

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Compound of Interest

Compound Name: *Pyrrolo[1,2-c]pyrimidine-3-carboxylic acid*

CAS No.: 251102-27-9

Cat. No.: B1280815

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Introduction

Pyrrolo[1,2-c]pyrimidines are a class of nitrogen-containing heterocyclic compounds that have garnered significant interest in medicinal chemistry and materials science due to their diverse biological activities and unique electronic properties. A robust and efficient method for the synthesis of this scaffold is the Van Leusen [3+2] cycloaddition reaction between a pyrrole-2-carbaldehyde and tosylmethyl isocyanide (TosMIC). This reaction provides a straightforward route to 3-tosylpyrrolo[1,2-c]pyrimidines, which can serve as versatile intermediates for further functionalization.

This document provides detailed application notes and protocols for the synthesis of pyrrolo[1,2-c]pyrimidines using TosMIC, including a summary of reaction yields, detailed experimental procedures, and visualizations of the reaction mechanism and experimental workflow.

Reaction Principle

The synthesis is based on the Van Leusen reaction, a [3+2] cycloaddition of tosylmethyl isocyanide (TosMIC) to an aldehyde.^{[1][2]} In this specific application, a pyrrole-2-carbaldehyde reacts with TosMIC in the presence of a base to yield a 3-tosylpyrrolo[1,2-c]pyrimidine.^[3] The tosyl group acts as an activating group and can be subsequently removed if the parent pyrrolo[1,2-c]pyrimidine is desired.

Data Presentation

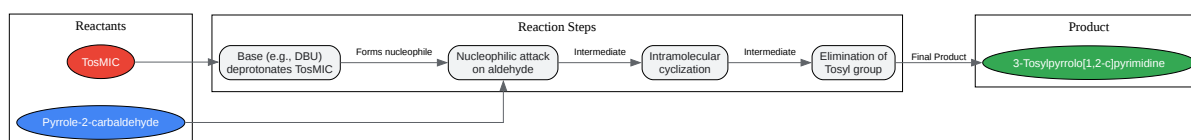
The following table summarizes the yields for the synthesis of various 3-tosylpyrrolo[1,2-c]pyrimidines from the corresponding pyrrole-2-carbaldehydes and TosMIC.

Pyrrole-2-carbaldehyde Derivative	Product	Yield (%)	Reference
Unsubstituted	3-Tosylpyrrolo[1,2-c]pyrimidine	82	^[4]
4-Bromo	6-Bromo-3-tosylpyrrolo[1,2-c]pyrimidine	15 (after desulfonylation)	^[4]
5,5'-(propane-2,2-diyl)bis(1H-pyrrole-2-carbaldehyde)	3,3'-Tosyl-7,7'-(propane-2,2-diyl)bis(pyrrolo[1,2-c]pyrimidine)	52	^[3]
Specific example 2a	3-tosyl pyrrolo[1,2-c]pyrimidine derivative	88	^[5]
Specific example 2b	3-tosyl pyrrolo[1,2-c]pyrimidine derivative	76	^[5]

Mandatory Visualization

Reaction Mechanism

The reaction proceeds through a base-mediated [3+2] cycloaddition mechanism. The base deprotonates TosMIC to form a nucleophilic intermediate, which then attacks the aldehyde carbonyl group of the pyrrole-2-carbaldehyde. Subsequent intramolecular cyclization and elimination of the tosyl group leads to the aromatic pyrrolo[1,2-c]pyrimidine ring system.

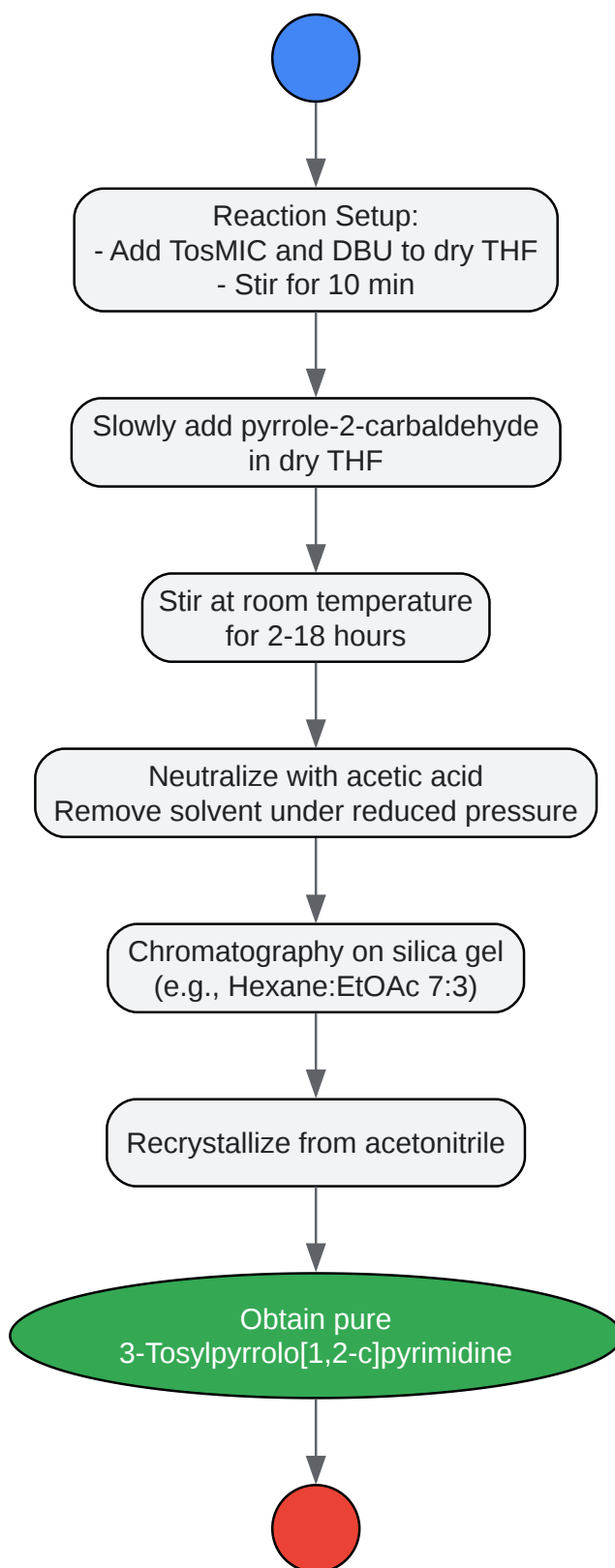


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Caption: Reaction mechanism for the synthesis of 3-tosylpyrrolo[1,2-c]pyrimidine.

Experimental Workflow

The following diagram outlines the general workflow for the synthesis and purification of 3-tosylpyrrolo[1,2-c]pyrimidines.



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Caption: General experimental workflow for the synthesis of 3-tosylpyrrolo[1,2-c]pyrimidine.

Experimental Protocols

Synthesis of 3-Tosylpyrrolo[1,2-c]pyrimidine

This protocol is a representative procedure for the synthesis of the parent 3-tosylpyrrolo[1,2-c]pyrimidine.^[4]

Materials:

- Tosylmethyl isocyanide (TosMIC) (1.1 mmol)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (1.1 mmol)
- Pyrrole-2-carbaldehyde (1.0 mmol)
- Anhydrous Tetrahydrofuran (THF)
- Acetic acid
- Silica gel for column chromatography
- Hexane
- Ethyl acetate (EtOAc)
- Acetonitrile (CH₃CN)

Procedure:

- To a dry flask under an argon atmosphere, add TosMIC (214 mg, 1.1 mmol) and DBU (167 mg, 1.1 mmol) in 2 mL of anhydrous THF.
- Stir the mixture at room temperature for 10 minutes.
- In a separate flask, dissolve pyrrole-2-carbaldehyde (95 mg, 1.0 mmol) in 2 mL of anhydrous THF.
- Add the solution of pyrrole-2-carbaldehyde dropwise to the TosMIC/DBU mixture.

- Stir the resulting reaction mixture at room temperature for 2 hours.
- Neutralize the reaction mixture with acetic acid.
- Remove the solvent under reduced pressure.
- Purify the residue by column chromatography on silica gel using a mixture of Hexane:EtOAc (7:3) as the eluent.
- Recrystallize the purified product from acetonitrile to yield 3-tosylpyrrolo[1,2-c]pyrimidine (223 mg, 82% yield).^[4]

Desulfonylation of 3-Tosylpyrrolo[1,2-c]pyrimidine

This protocol describes the removal of the tosyl group to yield the parent pyrrolo[1,2-c]pyrimidine.^[4]

Materials:

- 3-Tosylpyrrolo[1,2-c]pyrimidine (1.0 mmol)
- 6% Sodium amalgam (Na/Hg) (8 mmol Na)
- Disodium hydrogen phosphate (Na₂HPO₄) (4.5 mmol)
- Anhydrous Methanol (MeOH)
- Anhydrous Tetrahydrofuran (THF)
- Deionized water
- Diethyl ether (Et₂O)
- Sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Dichloromethane (CH₂Cl₂)

- Acetone

Procedure:

- To a flask containing 6% sodium amalgam (184 mg, 8 mmol Na) under an argon atmosphere, add a suspension of Na₂HPO₄ (639 mg, 4.5 mmol) in 15 mL of anhydrous MeOH.
- Add a solution of 3-tosylpyrrolo[1,2-c]pyrimidine (272 mg, 1.0 mmol) in 10 mL of anhydrous THF to the mixture.
- Stir the reaction at room temperature for 3 hours.
- Quench the reaction by adding water.
- Extract the aqueous layer with Et₂O (3 x 10 mL).
- Combine the organic layers and dry over Na₂SO₄.
- Remove the solvent under reduced pressure.
- Purify the residue by column chromatography on silica gel using a mixture of CH₂Cl₂:Acetone (9.5:0.5) as the eluent to obtain pyrrolo[1,2-c]pyrimidine (60 mg, 51% yield).^[4]

Conclusion

The use of TosMIC in a Van Leusen-type reaction with pyrrole-2-carbaldehydes provides an effective and high-yielding method for the synthesis of the pyrrolo[1,2-c]pyrimidine scaffold. The resulting 3-tosyl derivatives are stable compounds that can be isolated and purified, and the tosyl group can be readily removed if desired. This synthetic strategy is a valuable tool for the generation of a library of substituted pyrrolo[1,2-c]pyrimidines for applications in drug discovery and materials science.

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